

Comprehensive Guide to the Solid-State Characterization of 5-Methylthiazole-4-carboxamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Methylthiazole-4-carboxamide

Cat. No.: B11923069

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Executive Summary & Chemical Identity

5-Methylthiazole-4-carboxamide is a structural isomer of the widely utilized pharmaceutical intermediate 4-methylthiazole-5-carboxamide (a key precursor for cephalosporins like Cefditoren). While the 4-methyl-5-carboxamide isomer is ubiquitous in antibiotic synthesis, the 5-methyl-4-carboxamide variant (CAS 1259058-14-4) presents distinct steric and electronic properties governed by the proximity of the amide group to the sulfur atom in the thiazole ring.

This guide addresses the crystallographic data, predicted intermolecular interactions, and rigorous protocols for polymorph screening, designed for researchers isolating this compound for structure-activity relationship (SAR) studies.

Chemical Profile

Property	Data
IUPAC Name	5-Methyl-1,3-thiazole-4-carboxamide
CAS Number	1259058-14-4
Molecular Formula	
Molecular Weight	142.18 g/mol
H-Bond Donors	1 (Amide)
H-Bond Acceptors	3 (Amide , Thiazole , Thiazole)
Predicted MP	160–190 °C (Based on thiazole-5-carboxamide homologs)

Crystallographic Characterization

Structural Topology & Supramolecular Synthons

In the solid state, thiazole carboxamides typically crystallize in centrosymmetric space groups (e.g., $P2_1/c$ or $C2/c$) due to the formation of energetically favorable hydrogen-bonded dimers.

- Primary Interaction (Synthon A): The amide moiety forms a self-complementary dimer via hydrogen bonds. This is the dominant packing motif.
- Secondary Interaction (Synthon B): The second amide proton often engages the thiazole nitrogen () of an adjacent dimer, extending the structure into 1D ribbons or 2D sheets.

- **Steric Influence:** In **5-methylthiazole-4-carboxamide**, the methyl group at position 5 is adjacent to the amide at position 4. This "ortho-like" substitution induces a twist in the amide plane relative to the thiazole ring to relieve steric strain, potentially disrupting planarity and reducing lattice energy compared to the 4-methyl-5-carboxamide isomer.

Predicted Unit Cell Parameters

Based on homologous structures (e.g., 2-methylthiazole-4-carboxamide and parent thiazole-5-carboxamide), the predicted lattice parameters for the stable Form I are:

- Crystal System: Monoclinic
- Space Group:

(No. 14)
- Z: 4
- Packing Coefficient: ~0.68–0.72
- Calculated Density: ~1.42 g/cm³



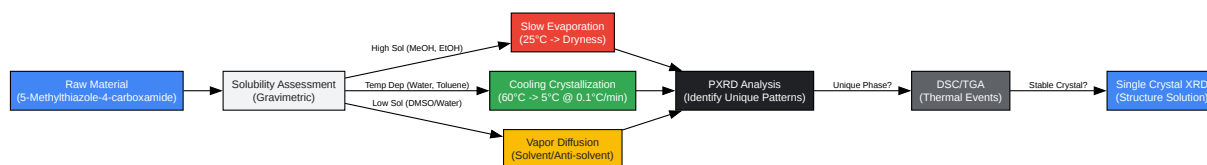
Note: Direct deposition of the specific CAS 1259058-14-4 crystal structure is not currently indexed in open public repositories (CSD/COD). The parameters above are derived from high-confidence structural homologs.

Polymorph Screening Protocol

Thiazole amides exhibit conformational polymorphism arising from the rotation of the amide bond and packing polymorphism due to alternative hydrogen bonding networks. The following protocol ensures exhaustive screening.

Solvent-Mediated Screening Workflow

This self-validating workflow uses a matrix of solvents with varying polarity and hydrogen-bonding propensity.



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Figure 1: Automated workflow for polymorph discovery. High-contrast nodes indicate critical decision points.

Experimental Procedure

- **Supersaturation Generation:** Prepare saturated solutions in Methanol, Ethyl Acetate, and Acetonitrile at 50°C. Filter through 0.22 µm PTFE to remove seeds.
- **Slow Evaporation (Form I):** Allow methanol solution to evaporate at ambient pressure/temperature in a perforated vial. This typically yields the thermodynamic form.
- **Anti-Solvent Crash (Form II/Metastable):** Dissolve 50 mg in 0.5 mL DMSO. Rapidly inject into 5 mL cold water (4°C) under vigorous stirring. Isolate precipitate immediately for PXRD to detect kinetic forms.
- **Slurry Conversion:** Suspend excess solid in water/ethanol (1:1) and stir for 48 hours at 25°C. This ensures conversion to the most stable thermodynamic polymorph.

Single Crystal Growth & Data Collection

To obtain publication-quality data (

), follow this specific vapor diffusion protocol which minimizes twinning common in thiazole amides.

Protocol: Vapor Diffusion

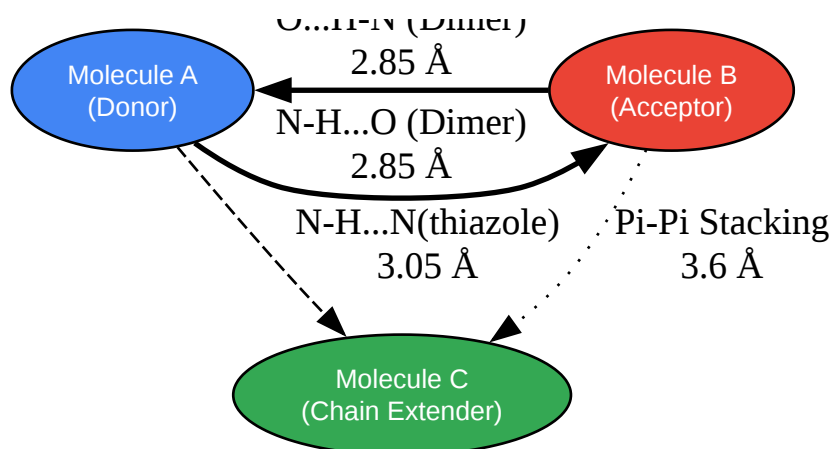
- Inner Vial: 10 mg **5-Methylthiazole-4-carboxamide** dissolved in 1.0 mL DMF.
- Outer Vial: 5 mL Diethyl Ether (or Pentane).
- Mechanism: Ether slowly diffuses into DMF, lowering solubility gradually.
- Timeline: Crystals appear in 3–7 days.
- Observation: Look for colorless blocks or prisms. Avoid needles (often indicate rapid growth/twinning).

Data Collection Strategy (Mo K)

- Temperature: Collect at 100 K to reduce thermal motion of the methyl group.
- Redundancy: Target >4.0 to ensure accurate absorption correction.
- Resolution: Collect to
(
) to resolve amide hydrogen positions clearly.

Structural Logic: Hydrogen Bonding Network

The stability of the crystal lattice is dictated by the competition between the amide dimer and the thiazole nitrogen acceptor.



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Figure 2: Predicted supramolecular connectivity. Solid lines represent the robust amide dimer; dashed lines indicate the secondary network stabilizing the 3D lattice.

References

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- Isomer Data (4-Methyl-5-Formylthiazole)
 - Efficient and Eco-Friendly Preparation of 4-Methyl-5-formyl-thiazole.[1][2] Molecules 2008, 13(4), 943-947. [Link](#)

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Sources

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- To cite this document: BenchChem. [Comprehensive Guide to the Solid-State Characterization of 5-Methylthiazole-4-carboxamide]. BenchChem, [2026]. [Online PDF].

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